

Technical Support Center: Purification of Crude Allyl Cyclohexanepropionate by Vacuum Distillation

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Compound of Interest

Compound Name: *Allyl cyclohexanepropionate*

Cat. No.: *B1218758*

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for the purification of crude **Allyl Cyclohexanepropionate** via vacuum distillation. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Frequently Asked Questions (FAQs)

Q1: What is the expected boiling point of **Allyl Cyclohexanepropionate** under vacuum?

A1: The boiling point of **Allyl Cyclohexanepropionate** is highly dependent on the pressure. At 1.00 mm Hg, the boiling point is 91.00 °C.[1][2][3] The boiling point at atmospheric pressure (760 mm Hg) is between 264-266°C.[3][4]

Q2: What are the common impurities in crude **Allyl Cyclohexanepropionate**?

A2: Common impurities can include unreacted starting materials such as allyl alcohol and 3-cyclohexylpropionic acid, residual catalysts (e.g., sulfuric acid or p-toluenesulfonic acid), and byproducts from side reactions, which can sometimes be high-boiling tars.[5][6]

Q3: Why is vacuum distillation necessary for purifying **Allyl Cyclohexanepropionate**?

A3: **Allyl Cyclohexanepropionate** has a high boiling point at atmospheric pressure.[3][4] Distilling at such high temperatures can lead to decomposition of the ester. Vacuum distillation

allows for the distillation to occur at a much lower temperature, preserving the integrity of the molecule.^[7]

Q4: What are the key physical properties of **Allyl Cyclohexanepropionate**?

A4: Please refer to the data table below for a summary of its physical properties.

Q5: What safety precautions should be taken when distilling **Allyl Cyclohexanepropionate**?

A5: **Allyl Cyclohexanepropionate** can be combustible. It is recommended to handle it in a well-ventilated area and away from open flames.^[5] Safety glasses and gloves are essential. Ensure all glassware is free of cracks and stars, as vacuum can cause flawed glass to implode. A blast shield is also recommended.

Data Presentation

Table 1: Physical Properties of **Allyl Cyclohexanepropionate**

Property	Value	Source(s)
Molecular Formula	C12H20O2	^[4] ^[5]
Molecular Weight	196.29 g/mol	^[4]
Appearance	Colorless to pale yellow liquid	^[4] ^[5]
Odor	Fruity, pineapple-like	^[4] ^[8]
Boiling Point	91.00 °C @ 1.00 mm Hg	^[1] ^[3]
266 °C @ 760 mm Hg	^[4]	
Density	0.945-0.950 g/mL at 25 °C	^[1]
Refractive Index	1.457-1.462 @ 20 °C	^[1] ^[3]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether. ^[1] ^[5]	^[1] ^[5]
Flash Point	106 °C (222.8 °F)	^[4]

Troubleshooting Guide

Issue 1: Difficulty Achieving or Maintaining a High Vacuum

Symptom	Possible Cause(s)	Recommended Solution(s)
The vacuum pump is running, but the pressure will not drop to the target level.	Leaks in the system.	Check all ground glass joints for proper sealing. Ensure they are clean and appropriately greased with a suitable vacuum grease. ^[9] Check all tubing connections for cracks and ensure they are securely fastened.
The vacuum pump oil is old or contaminated.	Change the vacuum pump oil according to the manufacturer's instructions.	
The cold trap is not cold enough or is full.	Ensure the cold trap is filled with a suitable coolant (e.g., dry ice/acetone or liquid nitrogen). If it has accumulated a significant amount of frozen solvent, it should be carefully cleaned.	
The pressure fluctuates during distillation.	The vacuum pump is struggling to keep up with outgassing or leaks.	Check for leaks again. Degas the crude material by holding it under a moderate vacuum with stirring before starting the distillation.
Inconsistent pump performance.	Service the vacuum pump to ensure it is in good working order.	

Issue 2: Problems with Boiling and Distillation Rate

Symptom	Possible Cause(s)	Recommended Solution(s)
The liquid is not boiling even though the temperature and pressure are at the expected levels.	Inaccurate temperature or pressure readings.	Calibrate your thermometer and vacuum gauge. Ensure the thermometer bulb is positioned correctly (just below the sidearm leading to the condenser).
Bumping (sudden, violent boiling).	Add a magnetic stir bar or boiling chips to the distilling flask to ensure smooth boiling. Ensure the heating mantle is set to a temperature that provides steady, controlled boiling.	
The distillation is proceeding too slowly.	Insufficient heating.	Gradually increase the temperature of the heating mantle.
Poor insulation of the distillation column.	Insulate the distillation column with glass wool or aluminum foil to minimize heat loss.[9]	
The distillation is proceeding too quickly.	Excessive heating.	Reduce the temperature of the heating mantle.
The vacuum is too high for the applied temperature.	Slightly increase the pressure in the system in a controlled manner.	

Issue 3: Product Quality Issues

Symptom	Possible Cause(s)	Recommended Solution(s)
The distillate is discolored.	The crude material was heated too strongly, causing decomposition.	Reduce the heating mantle temperature. Ensure a sufficiently low pressure is achieved to allow distillation at a lower temperature.
Contamination from vacuum grease.	Use a minimal amount of vacuum grease on the joints. Consider using PTFE sleeves for the joints to avoid grease contamination. ^[6]	
The distillate is not pure (contains starting materials or other impurities).	Inefficient separation.	Use a fractionating column (e.g., a Vigreux column) between the distilling flask and the condenser to improve separation efficiency.
The collection flask was not changed at the correct time.	Monitor the distillation temperature closely. Collect a forerun fraction and change the receiving flask once the temperature stabilizes at the boiling point of Allyl Cyclohexanepropionate.	

Experimental Protocol: Vacuum Distillation of Crude Allyl Cyclohexanepropionate

This protocol outlines the general steps for the purification of crude **Allyl Cyclohexanepropionate**.

1. Preparation of the Crude Material:

- Ensure the crude **Allyl Cyclohexanepropionate** has been worked up to remove any residual acid catalyst. This can be done by washing the crude product with a sodium

bicarbonate solution, followed by a water wash, and then drying with an anhydrous drying agent like sodium sulfate.[6]

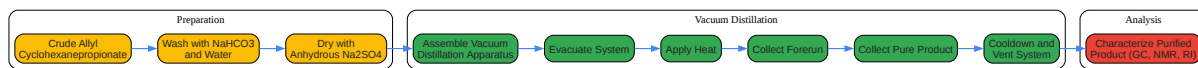
2. Assembly of the Vacuum Distillation Apparatus:

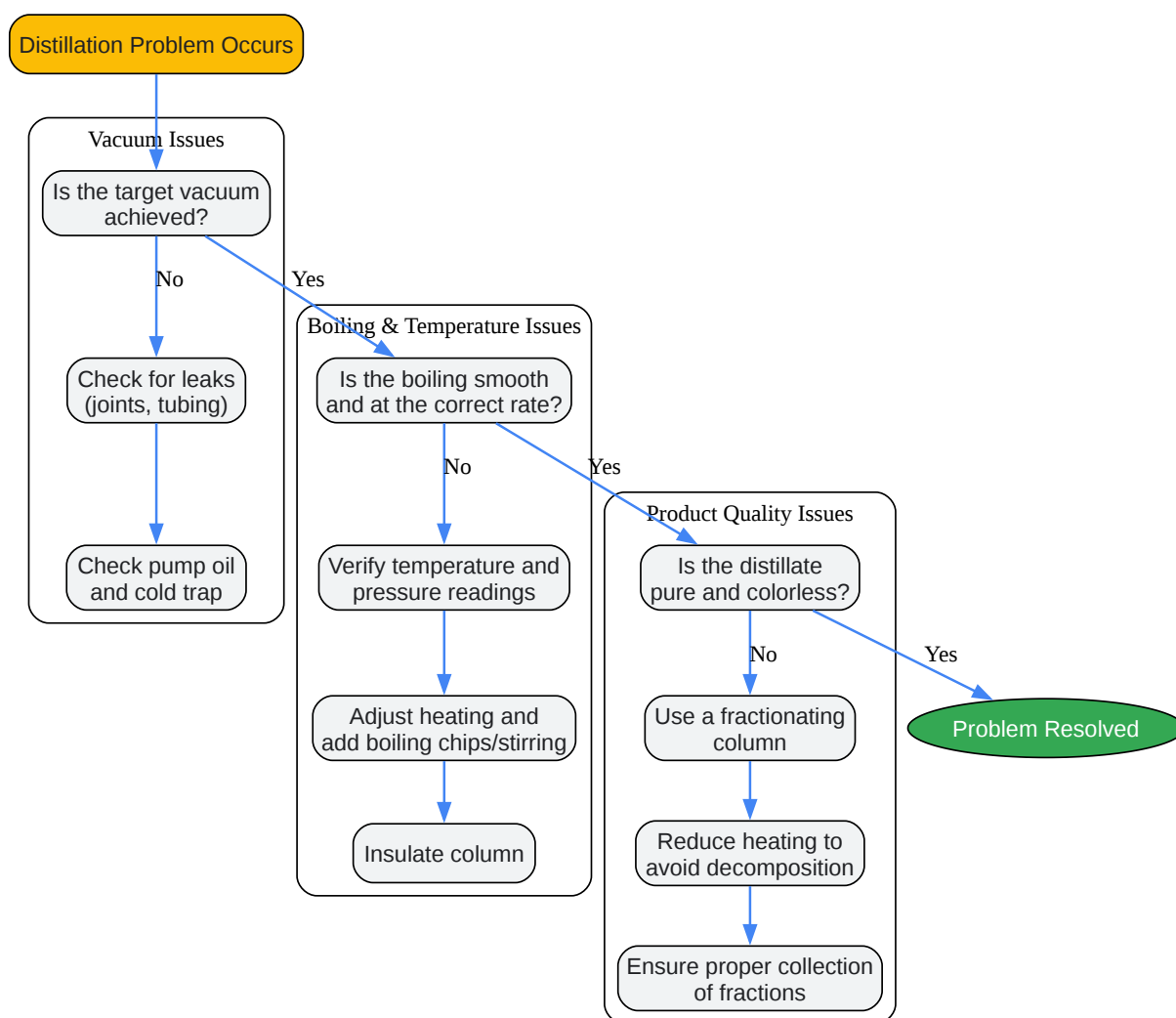
- Set up a standard vacuum distillation apparatus. This includes a round-bottom flask (distilling flask), a distillation head with a thermometer, a condenser, a receiving flask, and a connection to a vacuum pump via a cold trap.
- Use a magnetic stirrer and a heating mantle for the distilling flask.
- Lightly grease all ground glass joints to ensure a good seal.

3. Distillation Procedure:

- Place the crude **Allyl Cyclohexanepropionate** and a magnetic stir bar into the distilling flask.
- Begin stirring and start the vacuum pump to slowly evacuate the system.
- Once the desired vacuum is reached and stable, begin to gently heat the distilling flask.
- Collect any low-boiling forerun in the initial receiving flask. This may include residual solvents or starting materials.
- When the distillation temperature stabilizes at the boiling point of **Allyl Cyclohexanepropionate** at the recorded pressure, switch to a clean receiving flask to collect the pure product.
- Continue distillation until most of the product has been collected, leaving a small amount of residue in the distilling flask to avoid distilling to dryness.
- Turn off the heating and allow the system to cool down before slowly and carefully reintroducing air to the apparatus.
- Disassemble the apparatus and characterize the purified product (e.g., by refractive index, GC, or NMR).

Visualizations





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References

- 1. Allyl cyclohexanepropionate | C₁₂H₂₀O₂ | CID 17617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Allyl cyclohexylpropionate | 2705-87-5 [m.chemicalbook.com]
- 3. allyl cyclohexyl propionate, 2705-87-5 [thegoodscentcompany.com]
- 4. ScenTree - Allyl cyclohexyl propionate (CAS N° 2705-87-5) [scentree.co]
- 5. Page loading... [wap.guidechem.com]
- 6. Sciencemadness Discussion Board - Distilling esters with very high boiling points? - Powered by XMB 1.9.11 [sciencemadness.org]
- 7. Vacuum Distillation issues? | Call Pressure Control Solutions! [pressurecontrolsolutions.com]
- 8. perfumerflavorist.com [perfumerflavorist.com]
- 9. Reddit - The heart of the internet [reddit.com]
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